spectroscopic data for 4'-Acetoxy-5-chlorovalerophenone (NMR, IR)

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Compound of Interest

Compound Name:	*4'-Acetoxy-5-chlorovalerophenone*
CAS No.:	*898786-94-2*
Cat. No.:	*B1293221*

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An In-depth Technical Guide to the Predicted Spectroscopic Data of **4'-Acetoxy-5-chlorovalerophenone**

Introduction

4'-Acetoxy-5-chlorovalerophenone is a polysubstituted aromatic ketone. As a functionalized valerophenone derivative, it holds potential as an intermediate in various organic syntheses, including the development of pharmaceutical agents and other fine chemicals. The precise characterization of such molecules is paramount for ensuring purity, confirming identity, and understanding reactivity. Spectroscopic techniques, particularly Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy, are indispensable tools in this analytical process.

This guide provides a comprehensive, in-depth analysis of the predicted spectroscopic data for **4'-Acetoxy-5-chlorovalerophenone**. In the absence of readily available experimental spectra for this specific compound, this document leverages established principles of spectroscopy and data from structurally analogous compounds to construct a reliable predictive model of its ^{1}H NMR, ^{13}C NMR, and IR spectra. This approach is designed to equip researchers, scientists,

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and drug development professionals with a robust framework for the identification and characterization of this molecule.

The causality behind spectral predictions is explained, grounding the analysis in the fundamental electronic and structural properties of the molecule. This guide also includes standardized, field-proven protocols for data acquisition, ensuring that the predictive analysis is paired with practical, actionable experimental methodologies.

Molecular Structure and Atom Numbering

For clarity and unambiguous assignment of spectroscopic signals, the atoms of **4'-Acetoxy-5-chlorovalerophenone** are numbered as shown in the diagram below. This numbering scheme will be used consistently throughout the guide.

Caption: Molecular structure of **4'-Acetoxy-5-chlorovalerophenone**.

^{1}H NMR Spectroscopy (Predicted)

Proton Nuclear Magnetic Resonance (^{1}H NMR) spectroscopy provides detailed information about the electronic environment of hydrogen atoms in a molecule. The chemical shift (δ) of a proton is influenced by the shielding and deshielding effects of neighboring functional groups.

Predicted ^{1}H NMR Data

The predicted ^{1}H NMR spectrum of **4'-Acetoxy-5-chlorovalerophenone** in a standard solvent like $CDCl_3$ is summarized below.

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Assigned Protons	Predicted δ (ppm)	Multiplicity	Integration	Rationale & Key Influences
H-2', H-6'	~8.05	d	2H	Deshielded by the adjacent C=O group; ortho to the acyl substituent.
H-3', H-5'	~7.20	d	2H	Shielded relative to H-2'/H-6'; ortho to the electron-donating acetoxy group.
H-5	~3.60	t	2H	Deshielded by the electronegative chlorine atom.
H-2	~3.00	t	2H	Deshielded by the adjacent C=O group (α-position).
H-1''	~2.34	s	3H	Acetate methyl group; singlet with no adjacent protons.
H-3, H-4	~1.90 - 2.10	m	4H	Overlapping multiplets for the central methylene groups in the alkyl chain.

Expert Rationale for Predicted Chemical Shifts

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- Aromatic Region (7.0-8.2 ppm): The para-substituted aromatic ring is expected to show two distinct doublets. The protons at the H-2' and H-6' positions are ortho to the electron-withdrawing carbonyl group, which deshields them, shifting them downfield to approximately 8.05 ppm.[1] Conversely, the protons at H-3' and H-5' are ortho to the electron-donating acetoxy group, which shields them relative to the other aromatic protons, resulting in an upfield shift to around 7.20 ppm.[1]

- Aliphatic Chain (1.8-3.7 ppm): The methylene protons along the valerophenone chain exhibit a predictable pattern based on their proximity to electron-withdrawing groups.

  - The H-5 protons, attached to the carbon bearing the chlorine atom, are significantly deshielded due to the electronegativity of chlorine, placing their signal around 3.60 ppm.[2] [3] This signal is expected to be a triplet due to coupling with the H-4 protons.

  - The H-2 protons are in the alpha position to the ketone carbonyl group, which withdraws electron density and deshields them to approximately 3.00 ppm.[4] This signal should also appear as a triplet from coupling with the H-3 protons.

  - The H-3 and H-4 protons are more shielded than H-2 and H-5 and are expected to appear as a complex, overlapping multiplet in the range of 1.90-2.10 ppm.

- Acetate Methyl Group (~2.34 ppm): The three equivalent protons of the acetate methyl group (H-1'') are in a relatively shielded environment and are not coupled to any other protons, thus they will appear as a sharp singlet at approximately 2.34 ppm.[1]

Standard Protocol for ^{1}H NMR Spectrum Acquisition

- Sample Preparation: Dissolve 5-25 mg of the purified compound in approximately 0.6-0.7 mL of deuterated chloroform ($CDCl_3$).[5] Ensure the sample is fully dissolved; if not, filter the solution through a small cotton or glass wool plug in a Pasteur pipette to remove any particulate matter.[6]

- Transfer: Transfer the clear solution to a 5 mm NMR tube.

- Instrumentation: Place the NMR tube in the spectrometer's autosampler or manually insert it into the probe.

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- Spectrometer Setup:
  - Lock the spectrometer on the deuterium signal of the $CDCl_3$ solvent.
  - Shim the magnetic field to achieve a homogeneous field, which is critical for obtaining sharp, well-resolved peaks.
  - Tune and match the probe for the ^1H frequency.
- Acquisition:
  - Acquire the spectrum using standard parameters (e.g., 30-degree pulse, 1-2 second relaxation delay, 16-32 scans for good signal-to-noise).
  - The spectral width should typically be set from -1 to 12 ppm.
- Data Processing:
  - Apply Fourier transformation to the acquired Free Induction Decay (FID).
  - Phase the spectrum to ensure all peaks are in the positive absorptive mode.
  - Calibrate the chemical shift scale by setting the residual $CHCl_3$ peak to 7.26 ppm.[6]
  - Integrate the peaks to determine the relative number of protons for each signal.

^1H NMR Acquisition Workflow

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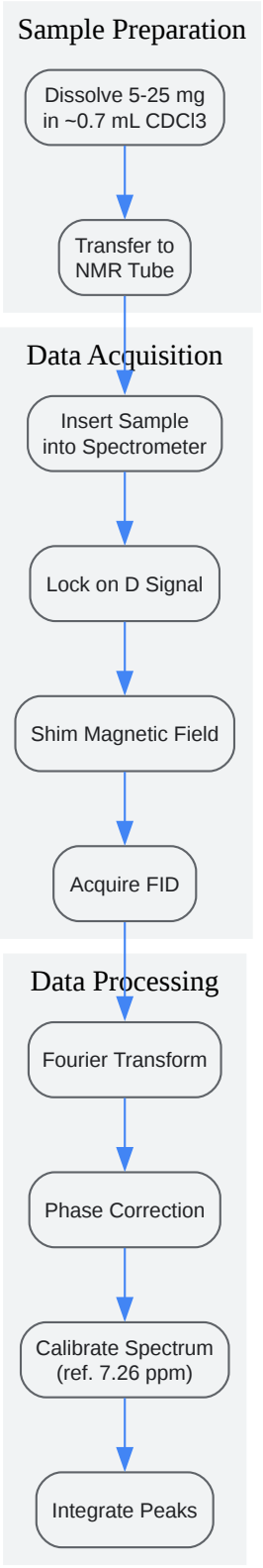

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Caption: Workflow for ^{1}H NMR Spectroscopy.

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^{13}C NMR Spectroscopy (Predicted)

Carbon-13 NMR provides information on the carbon skeleton of a molecule. As it is typically acquired with broadband proton decoupling, each unique carbon atom appears as a single line.

Predicted ^{13}C NMR Data

Assigned Carbon	Predicted δ (ppm)	Rationale & Key Influences
C-1 (Ketone C=O)	~198.5	Aromatic ketone carbonyl, deshielded.
C-1'' (Ester C=O)	~168.8	Ester carbonyl, deshielded but upfield of ketone.
C-4'	~154.5	Aromatic carbon attached to ester oxygen.
C-1'	~134.5	Quaternary aromatic carbon attached to the acyl chain.
C-2', C-6'	~130.0	Aromatic CH carbons ortho to the acyl group.
C-3', C-5'	~121.8	Aromatic CH carbons ortho to the acetoxy group.
C-5	~44.5	Aliphatic carbon attached to chlorine.
C-2	~38.0	Aliphatic carbon α to the ketone carbonyl.
C-3	~28.0	Aliphatic carbon β to the ketone carbonyl.
C-4	~23.5	Aliphatic carbon γ to the ketone carbonyl.
C-2''	~21.1	Acetate methyl carbon.

Expert Rationale for Predicted Chemical Shifts

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- Carbonyl Carbons (>160 ppm): Two distinct carbonyl signals are expected. The ketone carbonyl (C-1) is highly deshielded and predicted to be around 198.5 ppm, consistent with other aromatic ketones.[1] The ester carbonyl (C-1'') is also deshielded but typically appears slightly upfield from a ketone, around 168.8 ppm.[1]

- Aromatic Carbons (120-155 ppm): The signals for the aromatic carbons are spread over a wide range due to substituent effects. C-4', attached to the electronegative ester oxygen, will be the most downfield at ~154.5 ppm. The quaternary carbon C-1' will be around 134.5 ppm. The protonated carbons C-2'/C-6' and C-3'/C-5' are predicted based on the data for 4-acetoxyacetophenone at ~130.0 and ~121.8 ppm, respectively.[1]

- Aliphatic Carbons (20-45 ppm): The carbon attached to the chlorine atom (C-5) is the most deshielded in the aliphatic chain, appearing around 44.5 ppm. The carbon alpha to the ketone (C-2) is also deshielded to ~38.0 ppm. The remaining methylene carbons, C-3 and C-4, are in more shielded environments, predicted at ~28.0 and ~23.5 ppm, respectively, based on data for valerophenone.[7]

- Acetate Methyl Carbon (~21.1 ppm): The methyl carbon of the acetate group (C-2'') is in a typical alkyl region, expected around 21.1 ppm.[1]

Standard Protocol for ^{13}C NMR Spectrum Acquisition

- Sample Preparation: Prepare a more concentrated sample than for ^{1}H NMR, typically 50-100 mg in 0.6-0.7 mL of $CDCl_3$, due to the low natural abundance of the ^{13}C isotope.[5]

- Spectrometer Setup: Follow the same initial steps as for ^{1}H NMR (insertion, locking, shimming), but tune the probe for the ^{13}C frequency.

- Acquisition:

  - Acquire the spectrum using broadband proton decoupling to simplify the spectrum to single lines for each carbon.

  - A wider spectral width is needed, typically from 0 to 220 ppm.

  - A greater number of scans (e.g., 1024 or more) and a longer relaxation delay (e.g., 2-5 seconds) are required to obtain a good signal-to-noise ratio.

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- Data Processing:
  - Apply Fourier transformation, phase correction, and baseline correction.
  - Calibrate the spectrum using the $CDCl_3$ solvent signal, which appears as a triplet centered at 77.16 ppm.

Infrared (IR) Spectroscopy (Predicted)

Infrared (IR) spectroscopy identifies functional groups in a molecule by detecting their characteristic vibrational frequencies.

Predicted IR Absorption Bands

Frequency Range (cm^{-1})	Intensity	Vibration Type	Functional Group Assignment
~3100 - 3000	Medium-Weak	C-H Stretch	Aromatic C-H
~2960 - 2850	Medium	C-H Stretch	Aliphatic (CH_2)
~1765	Strong	C=O Stretch	Phenyl Acetate Ester
~1685	Strong	C=O Stretch	Aryl Ketone (conjugated)
~1600, ~1500	Medium-Weak	C=C Stretch	Aromatic Ring
~1200 - 1160	Strong	C-O Stretch	Ester (asymmetric)
~850 - 550	Medium-Strong	C-Cl Stretch	Alkyl Halide

Expert Rationale for Predicted Absorptions

- Carbonyl Region (1650-1800 cm^{-1}): This is the most diagnostic region for this molecule. Two distinct, strong C=O stretching bands are expected.
  - The ester carbonyl (from the acetoxy group) is predicted at a higher frequency, around 1765 cm^{-1}. This is characteristic of phenyl acetates.[8]

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- The ketone carbonyl is part of a conjugated system (with the benzene ring), which lowers its stretching frequency. It is expected to appear as a strong band around 1685 cm^{-1}.[9]

- C-H Stretching Region (2800-3100 cm^{-1}):
  - Weak to medium bands above 3000 cm^{-1} are characteristic of aromatic C-H stretching.[10]
  - Medium intensity bands between 2850 and 3000 cm^{-1} arise from the C-H stretching of the methylene groups in the aliphatic chain.[8]

- Fingerprint Region (<1600 cm^{-1}):
  - Strong C-O stretching bands from the ester group will be prominent, typically around 1200-1160 cm^{-1}.[8]
  - Characteristic C=C stretching bands for the aromatic ring will appear near 1600 and 1500 cm^{-1}.[10]
  - The C-Cl stretch from the alkyl chloride moiety will be present in the lower frequency region, typically between 850 and 550 cm^{-1}.[10] This band can sometimes be difficult to assign definitively due to other absorptions in the fingerprint region.

Standard Protocol for ATR-FTIR Spectrum Acquisition

- Instrument Preparation: Ensure the Attenuated Total Reflectance (ATR) crystal (typically diamond or germanium) is clean. Record a background spectrum of the empty, clean crystal. This will be automatically subtracted from the sample spectrum.
- Sample Application: Place a small amount of the solid or liquid sample directly onto the ATR crystal, ensuring complete coverage of the crystal surface.
- Pressure Application: Lower the pressure arm to apply firm, consistent pressure on the sample, ensuring good contact between the sample and the crystal.
- Data Acquisition: Collect the sample spectrum. Typically, 16-32 scans are co-added to produce a spectrum with a good signal-to-noise ratio over the range of 4000-400 cm^{-1}.

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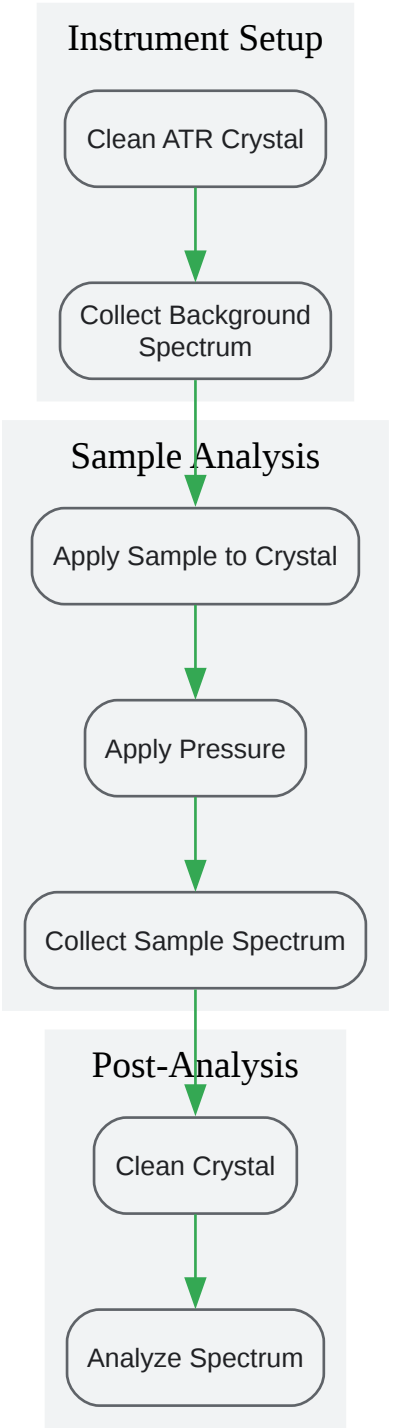
- Cleaning: After analysis, clean the sample from the ATR crystal using an appropriate solvent (e.g., isopropanol or acetone) and a soft lab wipe.

IR Analysis Workflow



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Caption: Workflow for ATR-FTIR Spectroscopy.

Conclusion

This technical guide provides a detailed, predictive framework for the ^{1}H NMR, ^{13}C NMR, and IR spectra of **4'-Acetoxy-5-chlorovalerophenone**. By synthesizing data from analogous structures and applying fundamental spectroscopic principles, we have established a set of expected chemical shifts, coupling patterns, and absorption frequencies. The key predicted features include two distinct carbonyl signals in the IR and ^{13}C NMR spectra, a characteristic para-substituted pattern in the aromatic region of the ^{1}H NMR spectrum, and deshielded aliphatic signals due to the influence of the ketone and chlorine substituents. This guide, complete with standardized experimental protocols, serves as an authoritative resource for researchers to aid in the synthesis, purification, and final structural confirmation of this compound.

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